

# Technical Safety Guide: 3,5-Difluoro-4-phenoxybenzaldehyde

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## Compound of Interest

Compound Name: 3,5-difluoro-4-phenoxybenzaldehyde

CAS No.: 1285690-36-9

Cat. No.: B6149874

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## Chemical Identity & Physicochemical Profile

- Chemical Name: **3,5-Difluoro-4-phenoxybenzaldehyde**<sup>[1][2][3][4][5]</sup>
- CAS Number: 1285690-36-9<sup>[1][2][3]</sup>
- Molecular Formula: C<sub>13</sub>H<sub>8</sub>F<sub>2</sub>O<sub>2</sub><sup>[3][4]</sup>
- Molecular Weight: 234.20 g/mol <sup>[3][4]</sup>
- Structural Characterization: A benzaldehyde core substituted with two fluorine atoms at the meta positions (3,<sup>[2][3]</sup>5) and a phenoxy ether linkage at the para position (4).

Property	Value (Experimental/Predicted)	Technical Context
Physical State	Solid (Low Melting) or Viscous Liquid	The phenoxy group disrupts crystal packing compared to simple benzaldehydes, often lowering the melting point.
Flash Point	~114°C (Predicted)	Class IIIB Combustible Liquid. High flash point reduces immediate flammability risk but supports combustion once ignited.
Solubility	DMSO, DCM, Ethyl Acetate	Lipophilic nature (LogP ~3.5) ensures high solubility in organic solvents but negligible solubility in water.
Reactivity	Air-Sensitive (Oxidation)	The aldehyde moiety is prone to autoxidation to the corresponding carboxylic acid (3,5-difluoro-4-phenoxybenzoic acid) upon air exposure.

## Hazard Identification & Mechanistic Toxicology

- Signal Word:WARNING
- GHS Classifications (Derived from Structure-Activity Relationships):
  - Skin Irritation (Category 2): H315
  - Eye Irritation (Category 2A): H319
  - Specific Target Organ Toxicity - SE (Category 3): H335 (Respiratory Irritation)

### Expert Insight: The "Why" Behind the Hazards

- **Aldehyde Reactivity:** The electrophilic carbonyl carbon can react with nucleophilic residues (lysine/cysteine) on skin proteins, leading to contact dermatitis and irritation. This mechanism drives the H317 (Sensitization) potential often seen in benzaldehydes.
- **Fluorine Substitution:** The electron-withdrawing fluorine atoms at the 3,5-positions increase the electrophilicity of the aldehyde, potentially enhancing its reactivity with biological nucleophiles compared to non-fluorinated analogs.
- **Phenoxy Lipophilicity:** The phenoxy group significantly increases the molecule's ability to penetrate the stratum corneum (skin barrier). While systemic toxicity data is limited for this specific CAS, structural analogs (pyrethroid intermediates) suggest potential for CNS effects if absorbed in large quantities.

## Risk Mitigation & Handling Protocols

### A. Engineering Controls

- **Primary Containment:** All weighing and transfer operations must be conducted inside a certified Chemical Fume Hood.
- **Atmosphere:** Handle under an inert atmosphere (Nitrogen or Argon) to prevent product degradation (oxidation) and minimize vapor formation.

### B. Personal Protective Equipment (PPE) Matrix

PPE Type	Specification	Rationale
Gloves	Nitrile (Minimum 0.11 mm)	Standard protection against incidental splash.
High-Risk Gloves	Laminate (Silver Shield)	Required for prolonged handling or immersion. The phenoxy group can facilitate permeation through standard latex/thin nitrile.
Respiratory	P95 / N95 + OV Cartridge	If fume hood is unavailable or during spill cleanup. The OV (Organic Vapor) filter captures aldehyde vapors; P95 captures particulates.
Eye/Face	Chemical Goggles	Safety glasses are insufficient due to the risk of irreversible corneal opacity common with reactive aldehydes.

## Emergency Response & Decision Logic

### Fire Fighting: The HF Risk

Critical Warning: Combustion of this compound releases Hydrogen Fluoride (HF) gas due to the thermal decomposition of the C-F bonds.

- Extinguishing Media: Water spray, dry chemical, or CO<sub>2</sub>.
- Protocol: Firefighters must wear full-face SCBA. Water runoff will be acidic (HF) and must be contained; do not allow it to enter drains.

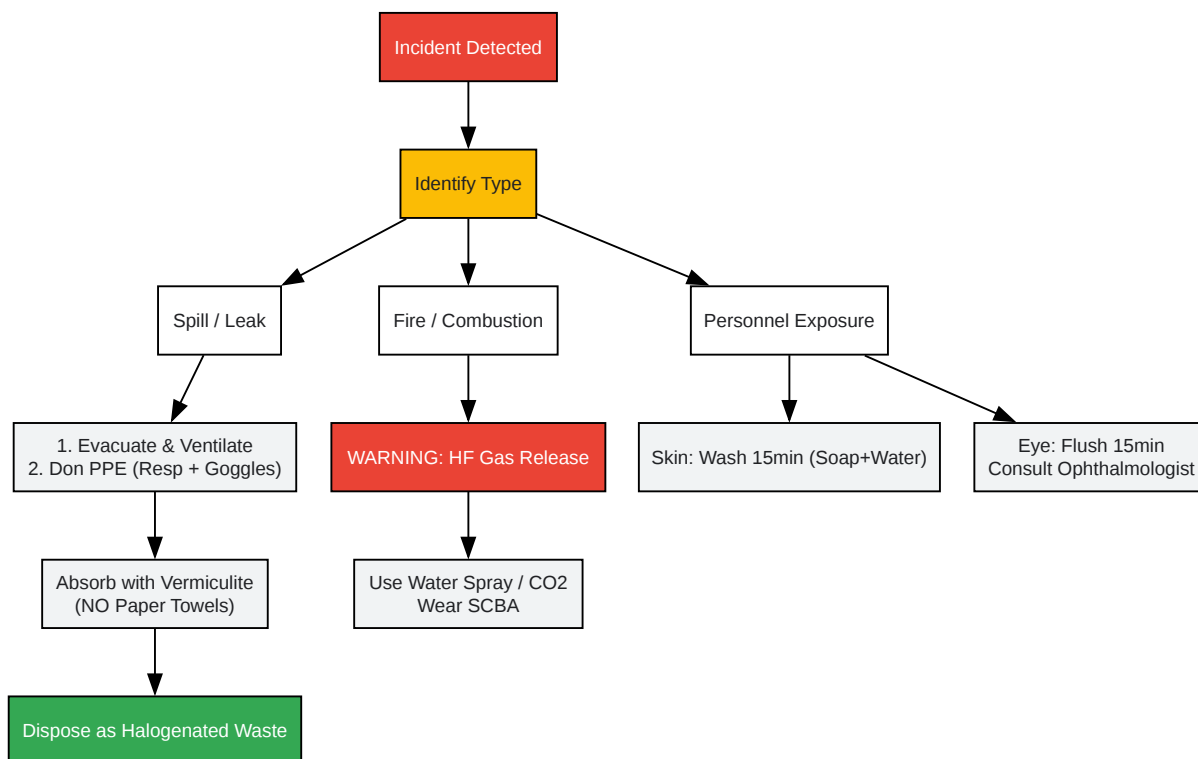
### Spill Response Workflow

- Evacuate: Clear the immediate area of non-essential personnel.
- Ventilate: Maximize fume hood airflow or open lab ventilation.

- Neutralize/Absorb: Use a non-combustible absorbent (Vermiculite or Sand). Do not use paper towels (combustible).
- Decontaminate: Wash the surface with a dilute soap/water solution.

## Visualized Emergency Logic

The following diagram outlines the decision-making process for accidental exposure or release.



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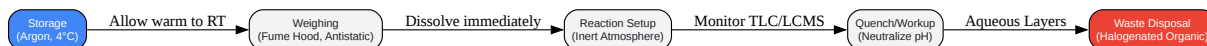
Figure 1: Emergency Response Decision Tree emphasizing the risk of HF formation during combustion.

## Synthesis & Application Context

This compound is primarily utilized as an intermediate in the synthesis of agrochemicals (pyrethroids) and pharmaceutical scaffolds.

- **Reactivity Profile:** The aldehyde group serves as a versatile "handle" for:
  - Reductive Amination: To form benzylamines.
  - Wittig Olefination: To extend the carbon chain (common in pyrethroid synthesis).
  - Oxidation: To form the benzoic acid derivative.
- **Storage Stability:** Due to the electron-withdrawing effect of the fluorine atoms, the carbonyl carbon is highly electrophilic. This increases susceptibility to hydration (gem-diol formation) if stored in humid conditions. Store strictly under Argon at 2-8°C.

## Chemical Handling Workflow



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Figure 2: Recommended laboratory workflow to minimize degradation and exposure.

## Ecological Impact & Disposal

- **Ecotoxicity:** Phenoxybenzaldehydes are often toxic to aquatic life (Fish/Daphnia) due to their structural similarity to pyrethroid insecticides.
  - **Precaution:** Prevent entry into surface water or sanitary sewer systems.
- **Disposal Code:** Halogenated Organic Solvent/Waste.
  - Do not mix with non-halogenated solvents, as this increases the cost and complexity of incineration.

- Incineration requires a facility equipped with a scrubber to neutralize Hydrogen Fluoride (HF) emissions.

## References

- PubChem Database. 3,5-Difluoro-4-hydroxybenzaldehyde (Analogous Core Structure). National Library of Medicine. Available at: [\[Link\]](#)
- ECHA (European Chemicals Agency). Guidance on the Application of the CLP Criteria - Organic Aldehydes. Available at: [\[Link\]](#)

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